

# 4,4-Dimethylcyclohexanone CAS number 4255-62-3 properties

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## Compound of Interest

Compound Name: 4,4-Dimethylcyclohexanone

Cat. No.: B1295358

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An In-depth Technical Guide to **4,4-Dimethylcyclohexanone** (CAS: 4255-62-3)

This technical guide provides a comprehensive overview of **4,4-Dimethylcyclohexanone**, a versatile organic compound with significant applications as a pharmaceutical intermediate and a building block in fine chemical synthesis.<sup>[1]</sup> This document details its physicochemical properties, spectroscopic data, synthesis protocols, key reactions, and safety information, tailored for researchers, scientists, and drug development professionals.

## Core Chemical Properties and Identifiers

**4,4-Dimethylcyclohexanone** is a cyclic ketone featuring a six-membered ring with two methyl groups at the 4-position.<sup>[1][2]</sup> This structure contributes to its distinct chemical reactivity and physical characteristics.<sup>[1]</sup> Depending on purity and temperature, it can appear as a white to pale yellow solid or a colorless liquid.<sup>[1][2]</sup>

Table 1: Physicochemical Properties of **4,4-Dimethylcyclohexanone**

Property	Value	Source(s)
CAS Number	4255-62-3	[3][4]
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O	[1][3][4]
Molecular Weight	126.20 g/mol	[4][5]
Melting Point	41-45 °C	[4][6]
Boiling Point	170.6 ± 8.0 °C at 760 mmHg; 105-106 °C at 80 Torr	[3][6]
Density	~0.91 g/cm <sup>3</sup>	[7]
Flash Point	58 °C (136.4 °F) - closed cup	[4]
Solubility	Insoluble in water; Soluble in organic solvents (e.g., ethanol, ether, dichloromethane, ethyl acetate)	[1][3]
Appearance	White to tan crystals or solid	[3][8][9]
Refractive Index	~1.453 - 1.464	[6][7]
Vapor Pressure	1.457 mmHg at 25°C	[6]

Table 2: Chemical Identifiers

Identifier Type	Identifier	Source(s)
IUPAC Name	4,4-dimethylcyclohexan-1-one	[5][8]
SMILES	<chem>CC1(C)CCC(=O)CC1</chem>	[4][8]
InChI	1S/C8H14O/c1-8(2)5-3-7(9)4-6-8/h3-6H2,1-2H3	[4]
InChI Key	PXQMSTLNSHMSJB-UHFFFAOYSA-N	[4][8]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **4,4-Dimethylcyclohexanone**.

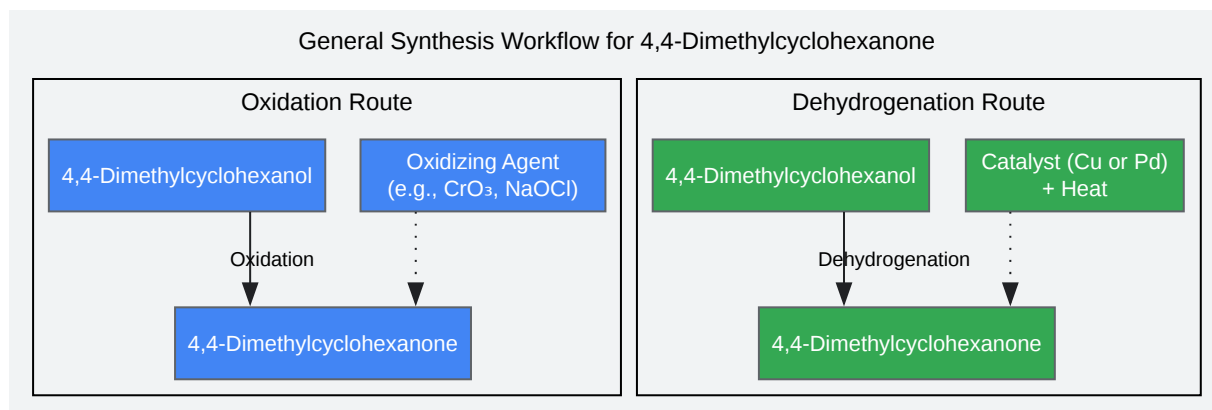
Table 3: NMR Spectroscopic Data (CDCl<sub>3</sub>)

Nucleus	Chemical Shift (δ) ppm	Assignment	Source(s)
<sup>1</sup> H NMR	2.34 (t, J = 6.7 Hz)	4H, -CH <sub>2</sub> -C(=O)-CH <sub>2</sub> -	[3]
1.66 (td, J = 6.8, 0.9 Hz)	4H, -CH <sub>2</sub> -C(CH <sub>3</sub> ) <sub>2</sub> -CH <sub>2</sub> -	[3]	
1.09 (d, J = 0.9 Hz)	6H, -C(CH <sub>3</sub> ) <sub>2</sub>	[3]	
<sup>13</sup> C NMR	212.7	C=O	[3]
39.3	-CH <sub>2</sub> -C(=O)-CH <sub>2</sub> -	[3]	
38.1	-CH <sub>2</sub> -C(CH <sub>3</sub> ) <sub>2</sub> -CH <sub>2</sub> -	[3]	
30.0	-C(CH <sub>3</sub> ) <sub>2</sub>	[3]	
27.6	-C(CH <sub>3</sub> ) <sub>2</sub>	[3]	

## Synthesis and Reactivity

### Synthesis Pathways

**4,4-Dimethylcyclohexanone** can be synthesized through various methods. Common industrial approaches include the oxidation of 4,4-dimethylcyclohexanol or the catalytic dehydrogenation of the corresponding alcohol.[2]



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Caption: Common synthesis routes for **4,4-Dimethylcyclohexanone**.

## Experimental Protocol: Synthesis via Catalytic Reduction

A documented method involves the catalytic reduction of a cyclohexenone precursor.[3]

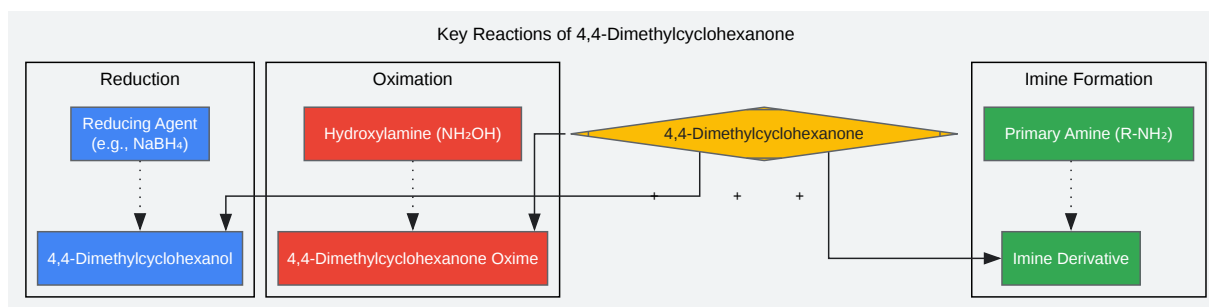
- Materials: 4,4-dimethylcyclohexenone (50 g), Palladium on carbon (Pd/C, 10%, 2.5 g), Ethyl acetate.
- Procedure:
  - A solution of 4,4-dimethylcyclohexenone in ethyl acetate is prepared.
  - A suspension of 10% Pd/C in ethyl acetate is added to the solution.[3]
  - The resulting suspension is stirred at room temperature under 1 bar of hydrogen (H<sub>2</sub>) pressure for 2 hours.[3]
  - Reaction progress is monitored using Thin Layer Chromatography (TLC).[3]
  - Upon completion, the catalyst is removed by filtration.

- The solvent is evaporated under vacuum to yield the final product, **4,4-Dimethylcyclohexanone**.<sup>[3]</sup>

## Chemical Reactivity

As a ketone, **4,4-Dimethylcyclohexanone** undergoes a variety of characteristic reactions, making it a valuable synthetic intermediate.<sup>[1]</sup> The carbonyl group is highly reactive and susceptible to nucleophilic addition, reduction, and condensation reactions.<sup>[1]</sup>

- Reduction: The carbonyl group can be reduced to a hydroxyl group, forming 4,4-dimethylcyclohexanol.<sup>[3]</sup>
- Oximation: It reacts with hydroxylamine to form **4,4-dimethylcyclohexanone oxime**, a key step in the synthesis of other compounds.<sup>[10]</sup>
- Imine Formation: The ketone can react with primary or secondary amines to yield imine products.<sup>[3]</sup>



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Caption: Reactivity of **4,4-Dimethylcyclohexanone**.

## Experimental Protocol: Synthesis of 4,4-Dimethylcyclohexanone Oxime

This protocol details the oximation of **4,4-Dimethylcyclohexanone**.[\[10\]](#)

- Materials: **4,4-Dimethylcyclohexanone** (50 g, 396.19 mmol), Hydroxylamine hydrochloride (35.84 g, 515.75 mmol), Sodium carbonate (54.16 g, 510.99 mmol), Ethanol, Water, Ethyl acetate, Brine, Anhydrous sodium sulfate.[\[10\]](#)
- Procedure:
  - Prepare a solution of hydroxylamine hydrochloride in a mixture of water (190 mL) and ethanol (250 mL).[\[10\]](#)
  - Add **4,4-Dimethylcyclohexanone** to this solution.[\[10\]](#)
  - Add a solution of sodium carbonate in water (170 mL) dropwise to the reaction mixture over 20 minutes.[\[10\]](#)
  - Heat the mixture to reflux and maintain for 3 hours.[\[10\]](#)[\[11\]](#)
  - After reflux, remove the ethanol via evaporation.[\[10\]](#)[\[11\]](#)
  - Extract the remaining aqueous residue with ethyl acetate (4 x 120 mL).[\[10\]](#)
  - Combine the organic layers and wash sequentially with water (150 mL) and brine (150 mL).[\[10\]](#)
  - Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure to yield the product.[\[10\]](#)
- Yield: This protocol has been reported to produce **4,4-dimethylcyclohexanone** oxime as a white solid with a yield of approximately 80.4%.[\[10\]](#)

## Safety and Handling

**4,4-Dimethylcyclohexanone** is classified as a flammable solid and causes serious eye irritation.[\[5\]](#)[\[12\]](#) Proper safety precautions are essential during handling and storage.

Table 4: GHS Hazard and Precautionary Statements

Type	Code	Description	Source(s)
Hazard	H228	Flammable solid	[5][12]
H319	Causes serious eye irritation	[5][12]	
Precaution	P210	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.	[12]
P240	Ground/bond container and receiving equipment.	[12][13]	
P264	Wash hands and any exposed skin thoroughly after handling.	[12][13]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[12][13]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[12]	

- Handling: Use in a well-ventilated area or under a chemical fume hood.[2][13] Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation.[13]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][13] Keep away from sources of ignition, heat, and direct sunlight.[2] It is incompatible with strong

oxidizing agents.[13]

- Personal Protective Equipment (PPE): Recommended PPE includes safety glasses or goggles, gloves, and appropriate respiratory protection under certain conditions.[13]

## Applications

**4,4-Dimethylcyclohexanone** is a crucial building block in the chemical and pharmaceutical industries.[1]

- Pharmaceutical Intermediate: It serves as a key intermediate in the synthesis of various drugs and bioactive compounds.[1][3][14]
- Fine Chemicals: Its reactivity and stability are leveraged to create high-value products in the fine chemical industry.[1]
- Fragrances: It is also used in the synthesis of fragrances.[2]

This guide summarizes the essential technical information for **4,4-Dimethylcyclohexanone**, providing a foundation for its safe and effective use in research and development.

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